

# A Comparative Performance Analysis: Reactive Orange 86 vs. Reactive Orange 16

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Reactive orange 86	
Cat. No.:	B1607117	Get Quote

In the realm of reactive dyes, both **Reactive Orange 86** (RO86) and Reactive Orange 16 (RO16) find application in the textile industry for dyeing cellulosic fibers. However, a comprehensive, data-driven comparison of their performance, particularly concerning their environmental fate and treatability, reveals a significant disparity in available research. While Reactive Orange 16 has been extensively studied as a model compound in environmental remediation research, quantitative performance data for **Reactive Orange 86** is sparse in publicly accessible literature. This guide provides a detailed analysis of the available performance data for both dyes, highlighting the well-documented characteristics of RO16 and the existing knowledge gaps for RO86.

### **Physicochemical Properties**

A fundamental comparison begins with the basic physicochemical properties of the two dyes.



Property	Reactive Orange 86	Reactive Orange 16	
CAS Number	83929-91-3[1]	12225-83-1, 20262-58-2[2]	
Molecular Formula	C20H16Cl2N10O7S2Na2	C20H17N3Na2O11S3	
Molecular Weight	Not specified in available results	617.54 g/mol	
Class	Azo	Azo	
Solubility	Water soluble; 150 g/L at 20°C, 180 g/L at 80°C[1]	Soluble in water	
Application	Dyeing of cellulosic fibers[1]	Dyeing of cotton, viscose, silk, and nylon	

#### Performance in Environmental Remediation

The performance of these dyes in environmental applications, such as their removal from wastewater, is a critical aspect for researchers and environmental scientists. Extensive data is available for Reactive Orange 16, covering various degradation and adsorption techniques. In contrast, specific experimental data for **Reactive Orange 86** is largely unavailable.

#### **Degradation Studies**

Reactive Orange 16 has been the subject of numerous degradation studies, employing a range of advanced oxidation processes (AOPs) and other methods.



Treatment Method	Catalyst/Conditions	Key Findings
Gamma Irradiation	Gamma-ray dose rate of 2.930 kGy/h	88% degradation of 0.1 mM RO-16 at 2.0 kGy dose; 97.4% degradation with the addition of 4 mM peroxide. The degradation process was more efficient in acidic pH and at lower initial dye concentrations.
Photocatalytic Degradation	Ag–AgCl/BiOCl nanocomposites under visible light	92% degradation was achieved in 90 minutes.[3]
Photocatalytic Degradation	CuO/ZnO nanocomposite under UV and sunlight	Complete elimination of 100 mg/l RO16 solution was achieved in 120 minutes under UV light and 100 minutes under sunlight.[4]
Biodegradation	Anaerobic reactor with digested sludge	Approximately 85.91% decolorization after seven days of incubation.[5]

**Reactive Orange 86** lacks specific studies on its degradation kinetics and pathways in the available literature. While a study on the photo-Fenton degradation of Reactive Yellow 86 exists, showing an activation energy of 1.50 kJ/mol, it is important to note that this is a different, though structurally related, compound.[6]

#### **Adsorption Studies**

The removal of Reactive Orange 16 from aqueous solutions through adsorption onto various materials is well-documented, with detailed isotherm and kinetic data available.



Adsorbent	Adsorption Capacity (q_max)	Isotherm Model	Kinetic Model
Cu(I)-Polyaniline Composite	392.156 mg/g	Langmuir	Pseudo-second-order
Cross-linked Chitosan/Oil Palm Ash Composite Beads	303.1, 434.8, and 588.2 mg/g at 30, 40, and 50°C, respectively	Freundlich	Pseudo-first-order
Nitrogen-Doped Nanoporous Biochar	173.9 mg/g	Redlich–Peterson	Elovich

For **Reactive Orange 86**, there is a lack of published studies detailing its adsorption characteristics on different adsorbents.

#### **Toxicity Profile**

Both dyes are listed as respiratory and skin sensitizers.[2]

**Reactive Orange 86**: A Safety Data Sheet (SDS) for a product containing Reactive Yellow 86 (a related dye) indicates a rat oral LD50 of >5000 mg/kg, suggesting low acute oral toxicity.[5] It is also reported to be non-mutagenic.[5] One supplier describes **Reactive Orange 86** as ecofriendly, azo-free, and non-poisonous.[7]

Reactive Orange 16: Studies have shown that RO16 can be cytotoxic to human keratinocyte (HaCaT) and hepatic (HepaRG) cell lines at high concentrations (1000  $\mu$ g/mL).[8] However, it was not found to be genotoxic in the same study.[8] The dye is also known to cause skin and eye irritation.

#### **Experimental Protocols**

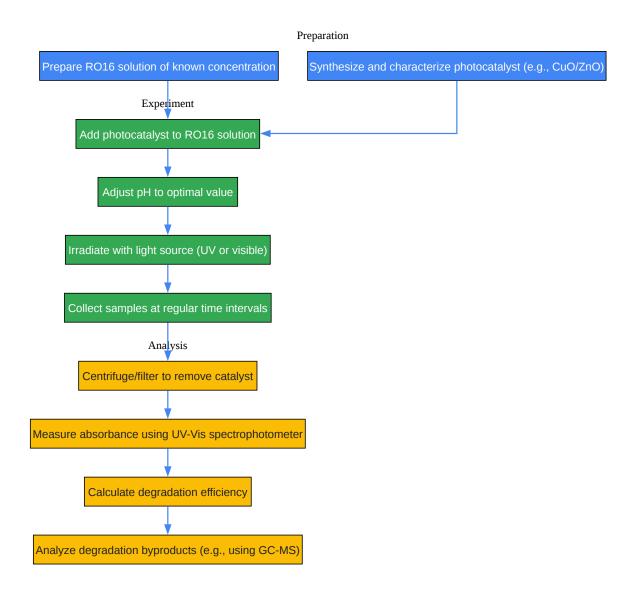
Detailed experimental protocols are available for the various studies conducted on Reactive Orange 16. Below are representative examples for photocatalytic degradation and adsorption studies.



## Protocol for Photocatalytic Degradation of Reactive Orange 16

This protocol is a generalized representation based on common practices in the cited literature. [3][4]





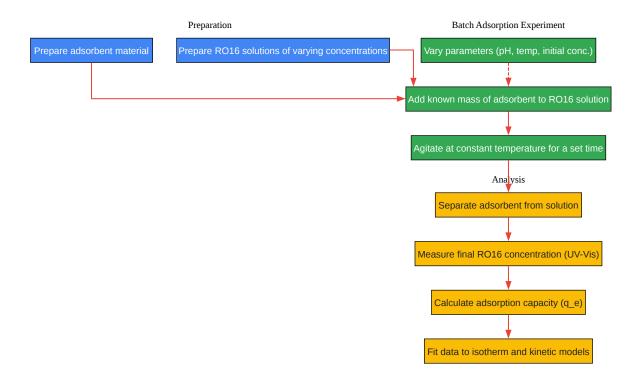
Click to download full resolution via product page

Caption: Experimental workflow for the photocatalytic degradation of Reactive Orange 16.



#### **Protocol for Adsorption of Reactive Orange 16**

This protocol is a generalized representation based on common practices in the cited literature.



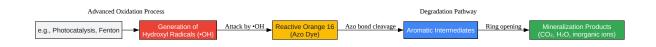
Click to download full resolution via product page

Caption: Workflow for a batch adsorption study of Reactive Orange 16.



### **Signaling Pathways and Degradation Mechanisms**

The degradation of azo dyes like Reactive Orange 16 typically involves the cleavage of the azo bond (-N=N-), which is the primary chromophore. In advanced oxidation processes, this is often initiated by hydroxyl radicals (•OH).



Click to download full resolution via product page

Caption: Simplified pathway for the degradation of an azo dye like RO16 via AOPs.

#### Conclusion

The comparative analysis of **Reactive Orange 86** and Reactive Orange 16 highlights a significant knowledge gap in the scientific literature. While Reactive Orange 16 is a well-characterized dye in terms of its environmental performance, including detailed degradation and adsorption data, there is a notable lack of equivalent experimental information for **Reactive Orange 86**.

For researchers, scientists, and drug development professionals, Reactive Orange 16 serves as a robust model compound for studying the environmental fate and treatment of reactive azo dyes. The extensive data available for RO16 allows for the development and testing of new remediation technologies.

Conversely, the limited data on **Reactive Orange 86** presents a challenge for a direct performance comparison. While some basic properties and toxicity information are available, the absence of experimental data on its degradation kinetics and adsorption characteristics makes it difficult to assess its environmental impact and treatability relative to RO16. Future research should focus on generating this critical data for **Reactive Orange 86** and other commercially relevant reactive dyes to enable more comprehensive environmental risk assessments and the development of effective treatment strategies.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. iwaponline.com [iwaponline.com]
- 2. Comparative analysis of dye degradation methods: unveiling the most effective and environmentally sustainable approache... [ouci.dntb.gov.ua]
- 3. ijirmf.com [ijirmf.com]
- 4. GT Digital Repository [repository.gatech.edu]
- 5. iaeng.org [iaeng.org]
- 6. Adsorption of Azo-Dye Orange II from Aqueous Solutions Using a Metal-Organic Framework Material: Iron- Benzenetricarboxylate PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comparative Performance Analysis: Reactive Orange 86 vs. Reactive Orange 16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607117#performance-analysis-of-reactive-orange-86-versus-reactive-orange-16]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com